

AZD2423 for Neuroinflammation Research: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

AZD2423 is a potent and selective, orally bioavailable, non-competitive negative allosteric modulator of the C-C chemokine receptor 2 (CCR2). This receptor and its primary ligand, C-C motif chemokine ligand 2 (CCL2), are key players in the inflammatory cascade, particularly in the recruitment of monocytes and macrophages to sites of inflammation. The CCL2/CCR2 signaling axis is implicated in the pathogenesis of various inflammatory and neuropathic pain states, making it a target of significant interest for therapeutic intervention. This technical guide provides a comprehensive overview of AZD2423, including its mechanism of action, preclinical and clinical data, and detailed experimental protocols relevant to its study in the context of neuroinflammation.

Core Compound Properties and In Vitro Activity of AZD2423

AZD2423 has been characterized through a series of in vitro assays to determine its potency and selectivity for the CCR2 receptor. The following table summarizes key quantitative data from these studies.

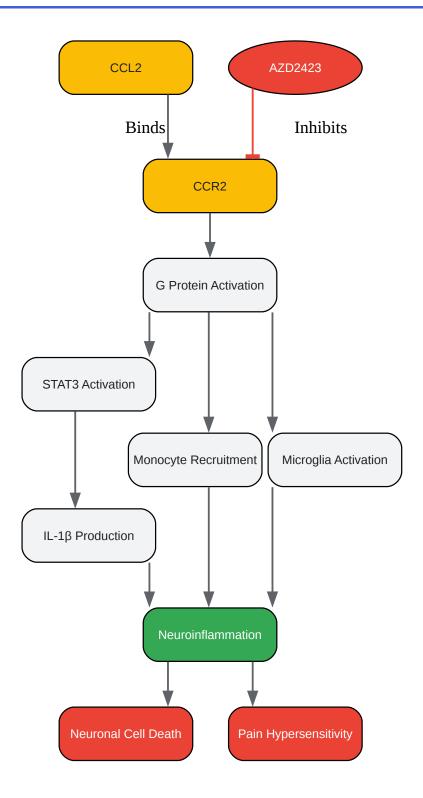


Parameter	Value	Cell Line/System
CCR2 Binding Affinity (IC50)	2.6 nM	-
CCR2 Ca2+ Flux (IC50)	1.2 nM	-
CCR2 Chemotaxis (IC50)	4.4 nM	THP-1 cells
Human Whole Blood L- Selectin Shedding (IC50)	1.3 nM	Monocytes
Rat CCR2 Ca2+ Flux (IC50)	607 nM	-
CCR5 Chemotaxis (IC50)	316 nM	-
hERG (IC50)	90 μΜ	-

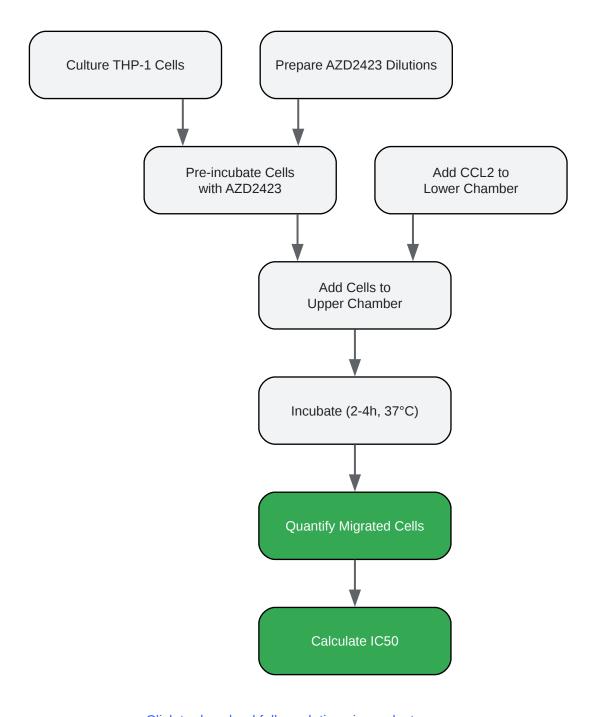
Signaling Pathway

The CCL2/CCR2 signaling pathway plays a crucial role in neuroinflammation. Upon binding of CCL2, CCR2, a G protein-coupled receptor, initiates a downstream signaling cascade that contributes to the recruitment of inflammatory cells and the production of pro-inflammatory mediators. This can lead to neuronal sensitization and neuronal cell death. **AZD2423**, as a negative allosteric modulator, inhibits this signaling cascade.









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• To cite this document: BenchChem. [AZD2423 for Neuroinflammation Research: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8103996#azd2423-for-neuroinflammation-research]

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